

How to handle and store Fluorescein-maleimide stock solutions.

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Technical Support Center: Fluorescein-Maleimide

This guide provides researchers, scientists, and drug development professionals with essential information for handling and storing **Fluorescein-maleimide** stock solutions, alongside troubleshooting advice for common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is the primary application of **Fluorescein-maleimide**?

Fluorescein-maleimide is a thiol-reactive fluorescent probe widely used for labeling proteins, peptides, and other biomolecules that contain free sulfhydryl groups (thiols), which are typically found on cysteine residues.[1][2][3] The maleimide group specifically reacts with the sulfhydryl group under mild conditions (pH 6.5-7.5) to form a stable, covalent thioether bond.[4][5] This labeling allows for the visualization and tracking of molecules in various applications, including fluorescence microscopy, flow cytometry, and immunoassays.[1][3]

Q2: How should I prepare a stock solution of Fluorescein-maleimide?

It is recommended to prepare a 10 mM stock solution by dissolving the **Fluorescein-maleimide** powder in an anhydrous organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).[1][5][6][7] Ensure the solvent is of high quality and free of moisture,



as maleimide groups are moisture-sensitive.[4] The stock solution should be prepared immediately before use whenever possible to ensure maximum reactivity.[4]

Q3: What are the recommended storage conditions for solid and stock solutions?

Proper storage is critical to maintaining the reactivity of **Fluorescein-maleimide**.

Form	Storage Temperature	Conditions	Shelf Life
Solid Powder	-20°C to -80°C	Desiccated, protected from light.[1][4][7]	≥ 4 years[5]
Stock Solution	-20°C	Aliquoted in single- use volumes, protected from light and moisture.[4][6][8]	Up to 1 month[8][9]
Stock Solution	-80°C	Aliquoted in single- use volumes, protected from light and moisture.[7][8]	Up to 6 months[8]

Important: Avoid repeated freeze-thaw cycles for stock solutions, as this can reduce the dye's activity.[6][8]

Q4: What physicochemical properties are important to know?

Property	Value	
Molecular Weight	~427.4 g/mol [1][5]	
Excitation Maximum (\(\lambda\)ex)	~492 - 498 nm[1][6]	
Emission Maximum (λem)	~515 - 520 nm[1][2][10]	
Molar Extinction Coefficient (ε)	≥80,000 cm ⁻¹ M ⁻¹ [1][4]	
Solubility	Soluble in DMSO and DMF.[1][5]	



Experimental Protocols

Protocol 1: Preparation of 10 mM Fluorescein-maleimide Stock Solution in DMSO

- Equilibrate the vial of solid **Fluorescein-maleimide** to room temperature before opening to prevent moisture condensation.[4]
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration.[6]
- Mix thoroughly by vortexing or pipetting until the solid is completely dissolved.
- For immediate use, proceed to the labeling protocol. For storage, divide the solution into single-use aliquots, protect from light, and store at -20°C or -80°C.[6][8]

Protocol 2: General Protein Labeling Workflow

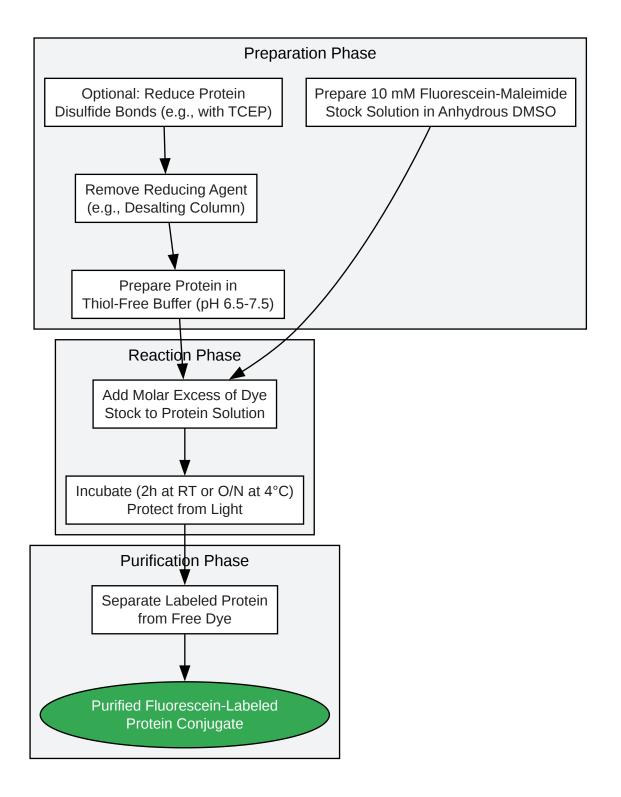
- Prepare the Protein: Dissolve the protein to be labeled in a suitable conjugation buffer (e.g., phosphate buffer, HEPES, Tris) at a pH of 6.5-7.5.[4][9] The buffer must be free of any sulfhydryl-containing compounds.[4] Degas the buffer before use.[9]
- Reduce Disulfide Bonds (Optional): If your protein of interest does not have accessible free
 sulfhydryl groups, you may need to reduce existing disulfide bonds. This can be done by
 incubating the protein with a reducing agent like DTT or TCEP.[4][6] Crucially, the reducing
 agent must be completely removed via dialysis or a desalting column before adding the
 Fluorescein-maleimide.[4][6]
- Conjugation Reaction: Add a molar excess of the **Fluorescein-maleimide** stock solution to the protein solution. A starting point of a 10- to 20-fold molar excess of dye to protein is often recommended.[6][9]
- Incubation: Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C, protected from light.[4]
- Purification: Remove the unreacted, free dye from the labeled protein conjugate. Common methods include size-exclusion chromatography (e.g., Sephadex G-25 column), dialysis, or



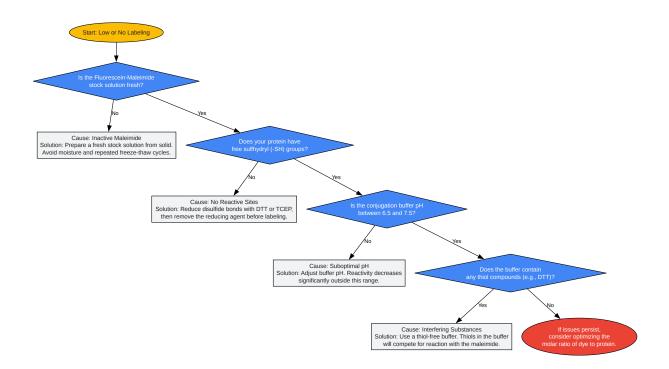


specialized dye removal spin columns.[4][6][7][11]









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